

Solubility of Copper Chromate: A Technical Guide for Researchers

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This technical guide provides a comprehensive overview of the solubility of **copper chromate** (CuCrO₄) in various solvents. The information is intended to support research and development activities where the dissolution or reaction of this compound is critical. This document details quantitative solubility data, explores its behavior in different solvent systems, and provides actionable experimental protocols for solubility determination.

Overview of Copper Chromate Solubility

Copper chromate is a reddish-brown crystalline solid that is generally considered sparingly soluble in water. Its solubility is significantly influenced by the pH of the medium and the presence of complexing agents. While it exhibits low solubility in neutral aqueous solutions and most organic solvents, it is readily soluble in acidic and certain basic solutions due to chemical reactions.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **copper chromate** in various solvents. It is important to note that quantitative data for many organic solvents is not readily available in the literature.



Solvent System	Temperature (°C)	Solubility	Ksp	Source
Water (H ₂ O)	25	0.0020 mol/L	3.6 x 10 ⁻⁶	[1][2]
0.341 g/L				
Ethanol (C₂H₅OH)	Not Specified	Soluble (Qualitative)	-	[2]
Methanol (CH₃OH)	Not Specified	Data not available	-	
Acetone (C₃H ₆ O)	Not Specified	Data not available	-	
Dimethyl Sulfoxide (DMSO)	Not Specified	Data not available	-	
Nitric Acid (HNO ₃)	Not Specified	Soluble (Qualitative)	-	[3][4]
Sodium Hydroxide (NaOH)	Not Specified	Soluble (by reaction)	-	
Aqueous Ammonia (NH₃)	Not Specified	Soluble (by reaction)	-	

Solubility in Different Solvent Types Aqueous Solubility

In pure water, **copper chromate** establishes a dissolution equilibrium:

$$CuCrO_4(s) \rightleftharpoons Cu^{2+}(aq) + CrO_4^{2-}(aq)$$

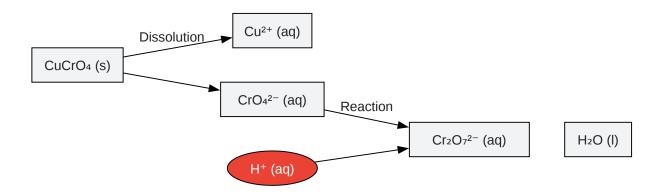
The low solubility product constant (Ksp) indicates that only a small amount of the solid will dissolve to form copper(II) and chromate ions in solution.

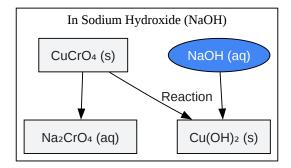


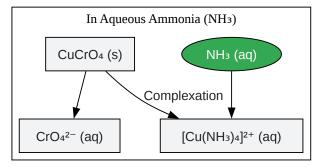
Acidic Solutions

Copper chromate is soluble in acids, such as nitric acid.[3][4] The dissolution in acidic media is driven by the reaction of the chromate ion (a weak base) with H^+ ions to form dichromate ions ($Cr_2O_7^{2-}$) and other chromic species, shifting the dissolution equilibrium to the right.

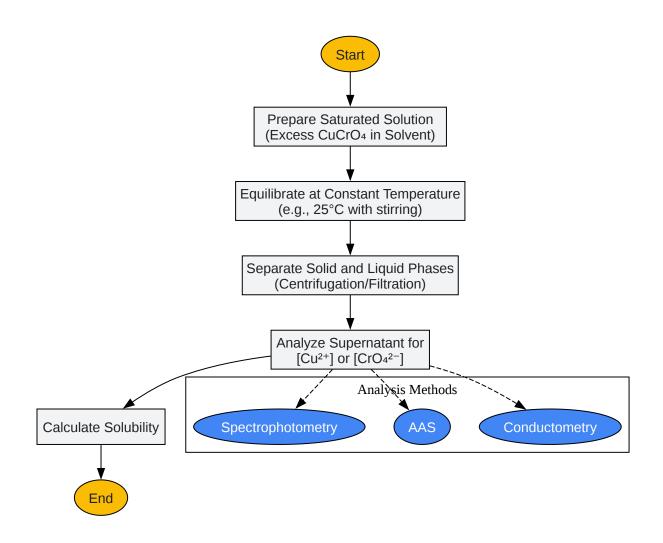
$$2 \text{ CrO}_{4^{2-}}(aq) + 2 \text{ H}^{+}(aq) \rightleftharpoons \text{Cr}_{2}\text{O}_{7^{2-}}(aq) + \text{H}_{2}\text{O}(I)$$











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